

genotoxicity of N-nitroso-atomoxetine

Author: BenchChem Technical Support Team. **Date:** May 2026

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An In-Depth Technical Guide to the Genotoxicity Assessment of **N-Nitroso-Atomoxetine**

Abstract

The detection of **N-nitroso-atomoxetine**, a nitrosamine drug substance-related impurity (NDSRI) of the attention-deficit/hyperactivity disorder (ADHD) medication atomoxetine, necessitates a rigorous evaluation of its genotoxic potential. As a class, N-nitrosamines are considered a "cohort of concern" by international regulatory bodies due to their classification as probable human carcinogens, a property intrinsically linked to their genotoxicity.^{[1][2]} This technical guide provides a comprehensive framework for researchers, toxicologists, and drug development professionals to understand and assess the genotoxicity of **N-nitroso-atomoxetine**. It details the underlying biochemical mechanisms, outlines a tiered, phase-appropriate experimental strategy, provides step-by-step protocols for key in vitro assays, and discusses the interpretation of data within the current regulatory landscape.

Introduction: The NDSRI Challenge in Atomoxetine

Atomoxetine is a selective norepinephrine reuptake inhibitor widely prescribed for ADHD. The molecular structure of atomoxetine contains a secondary amine, which creates a potential vulnerability for nitrosation—the reaction with nitrosating agents to form an N-nitrosamine. **N-**

nitroso-atomoxetine, chemically described as (R)-N-methyl-N-(3-phenyl-3-(o-tolyloxy)propyl)nitrous amide, is the resulting NDSRI.[3]

The presence of such impurities, even at trace levels, is a significant concern for patient safety. [4] Regulatory agencies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), mandate stringent control over nitrosamine impurities in pharmaceutical products.[5][6] This requires a thorough risk assessment, underpinned by robust genotoxicity data, to establish safe exposure levels, known as the Acceptable Intake (AI) limit.

Formation and Chemical Profile of N-Nitroso-Atomoxetine

Understanding the formation pathways of **N-nitroso-atomoxetine** is critical for developing effective control strategies. Its genesis can be traced to the reaction of the secondary amine moiety in the atomoxetine molecule with nitrosating agents.[7][8]

Key Sources of Nitrosating Agents and Contributing Factors:

- Raw Materials and Reagents: Residual nitrites or other nitrosating agents present in starting materials, solvents, or reagents used during the synthesis of the active pharmaceutical ingredient (API).[9]
- Excipients: Certain common pharmaceutical excipients have been found to contain trace levels of nitrites.[9]
- Manufacturing Environment: Nitrogen oxides (NO_x) present in the air can contribute to nitrosation reactions on solid dosage forms.[10]
- Degradation: Formation can occur during the shelf-life of the finished drug product, particularly under conditions of high heat or humidity.[3][7]

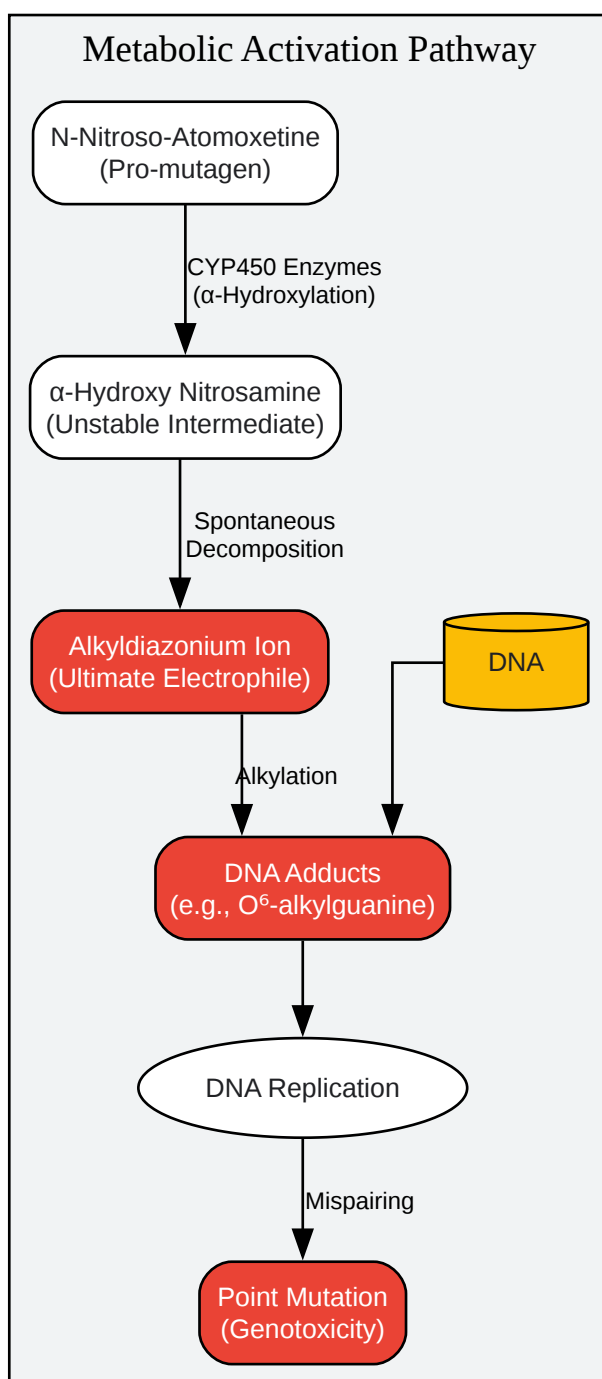
Controlling these factors, for instance by using raw materials with low nitrite content and manufacturing in a NO_x-controlled environment, has been shown to successfully suppress the formation of **N-nitroso-atomoxetine**. [10]

The Core Mechanism: Metabolic Activation to a Genotoxic Electrophile

N-nitrosamines, including **N-nitroso-atomoxetine**, are not directly genotoxic. They are pro-mutagens that require metabolic activation, primarily in the liver, to transform into DNA-reactive species.^{[11][12]} This bioactivation is a critical concept that dictates the design of appropriate genotoxicity assays.

The principal pathway involves enzymatic oxidation by Cytochrome P450 (CYP) enzymes.^[13] The process unfolds as follows:

- **α-Hydroxylation:** A CYP enzyme catalyzes the hydroxylation of a carbon atom immediately adjacent (the α-carbon) to the nitroso group.^[13]
- **Formation of an Unstable Intermediate:** This creates an unstable α-hydroxy nitrosamine.
- **Spontaneous Decomposition:** The intermediate spontaneously rearranges and decomposes, releasing an aldehyde and, crucially, a highly reactive electrophilic alkyldiazonium ion.^{[13][14]}
- **DNA Adduct Formation:** The alkyldiazonium ion readily attacks nucleophilic sites on DNA bases, primarily the N7 and O6 positions of guanine and the N3 position of adenine, forming covalent DNA adducts.^{[11][12]}
- **Mutagenesis:** If not repaired by cellular DNA repair mechanisms, these adducts can cause mispairing of DNA bases during replication (e.g., O6-methylguanine pairing with thymine instead of cytosine), leading to permanent point mutations (e.g., G:C to A:T transitions). This DNA damage is the initiating event in chemical carcinogenesis.

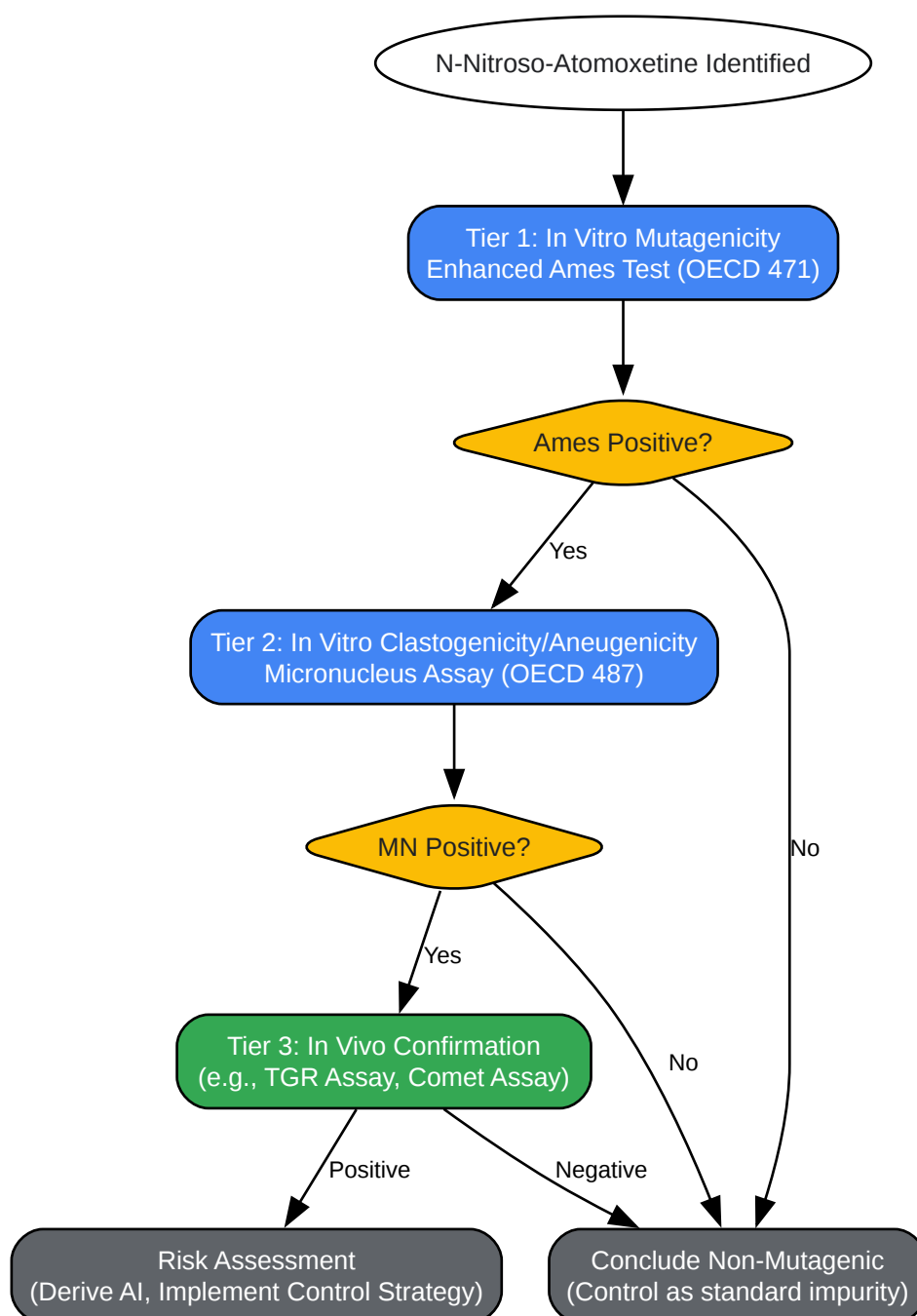


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Caption: Metabolic activation of **N-nitroso-atomoxetine** leading to genotoxicity.

A Tiered Strategy for Genotoxicity Assessment

A logical, tiered approach is essential for efficiently and definitively characterizing the genotoxic risk of **N-nitroso-atomoxetine**. The strategy begins with a sensitive in vitro test battery and proceeds to in vivo testing only if warranted by the initial results, aligning with regulatory expectations.



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Caption: Tiered workflow for assessing the genotoxicity of **N-nitroso-atomoxetine**.

Experimental Protocols for In Vitro Assessment

Given that **N-nitroso-atomoxetine** requires metabolic activation, all in vitro tests must be conducted both with and without an exogenous metabolic activation system, typically a liver post-mitochondrial fraction (S9).

Bacterial Reverse Mutation (Ames) Test

The Ames test is the cornerstone for detecting mutagenic potential.^[15] For nitrosamines, an enhanced protocol is recommended by regulatory agencies to overcome the known limitations of standard methods.^{[16][17]}

Protocol: Enhanced Ames Test for **N-Nitroso-Atomoxetine**

- **Test Strains:** Utilize *Salmonella typhimurium* strains TA98, TA100, TA1535, TA1537, and *Escherichia coli* strain WP2 uvrA (pKM101). This combination detects various types of base-pair substitutions and frameshift mutations.^[17]
- **Metabolic Activation:** Prepare two separate S9 mixes: one containing 30% (v/v) liver S9 from hamsters induced with phenobarbital/ β -naphthoflavone, and another with 30% (v/v) liver S9 from similarly induced rats. Testing with both is crucial as sensitivity can vary by species.^[17]^[18]
- **Dose Selection:** Conduct a preliminary range-finding study to determine cytotoxicity. The main experiment should use at least five analyzable concentrations, with the highest concentration being 5 mg/plate or the lowest precipitating concentration.
- **Assay Procedure (Pre-incubation Method):**
 - To a sterile test tube, add 0.1 mL of the bacterial culture, 0.5 mL of the S9 mix (or phosphate buffer for non-activated conditions), and 0.1 mL of the test article (**N-nitroso-atomoxetine**) dissolved in a suitable solvent (e.g., DMSO).
 - Include a vehicle control (solvent only) and a known positive control for each strain with and without S9 (e.g., 2-nitrofluorene, sodium azide, benzo[a]pyrene, 2-aminoanthracene).
 - Incubate the mixture at 37°C for 30 minutes with gentle shaking.^[17]

- After incubation, add 2.0 mL of top agar (melted and held at 45°C) containing a trace amount of histidine and biotin, vortex briefly, and pour onto minimal glucose agar plates.
- Incubate the plates at 37°C for 48-72 hours.
- Data Analysis: Count the number of revertant colonies on each plate. A positive result is defined as a dose-related increase in the mean number of revertants per plate, which is at least twice the mean of the vehicle control plates.

In Vitro Micronucleus (MN) Assay

This assay detects chromosomal damage (clastogenicity) and effects on the mitotic apparatus (aneugenicity) by measuring the frequency of micronuclei in the cytoplasm of interphase cells. [\[19\]](#)

Protocol: In Vitro Micronucleus Assay in 3D HepaRG Spheroids

Using a metabolically competent human cell line like HepaRG in a 3D spheroid culture model is highly recommended, as it more closely mimics the metabolic capacity of the human liver and has shown greater sensitivity for detecting nitrosamine genotoxicity. [\[2\]](#)[\[20\]](#)

- Cell Culture: Culture HepaRG cells to form 3D spheroids according to established protocols. These models exhibit significantly higher and more stable expression of key CYP enzymes compared to 2D monolayers. [\[20\]](#)
- Treatment: Expose the spheroids to **N-nitroso-atomoxetine** at a minimum of three analyzable concentrations (plus vehicle and positive controls) for 24 hours. A long exposure without S9 is appropriate as these cells are metabolically active.
- Cytokinesis Block: Following the initial treatment period, dissociate the spheroids into a single-cell suspension. Add Cytochalasin B (typically 3-6 µg/mL) to the culture medium for a duration equivalent to 1.5-2.0 normal cell cycle times to block cytokinesis. This results in the accumulation of binucleated cells, ensuring that only cells that have completed one mitosis are scored. [\[21\]](#)[\[22\]](#)
- Harvesting and Staining: Harvest the cells by cytocentrifugation onto microscope slides. Fix and stain the cells with a DNA-specific stain (e.g., Giemsa or a fluorescent dye like DAPI).

- Scoring:
 - Using a microscope, score at least 2000 binucleated cells per concentration for the presence of micronuclei.
 - A micronucleus should be round or oval, non-refractile, have a sharp border, be stained with the same intensity as the main nuclei, and have a diameter less than one-third of the main nuclei.
 - Simultaneously, assess cytotoxicity by calculating the Cytokinesis-Block Proliferation Index (CBPI).
- Data Analysis: A positive result is a concentration-dependent and statistically significant increase in the frequency of micronucleated cells compared to the concurrent vehicle control.

Comet Assay (Single Cell Gel Electrophoresis)

The comet assay is a sensitive method for the direct visualization and measurement of DNA strand breaks in individual cells.[\[23\]](#)[\[24\]](#)

Protocol Overview: Alkaline Comet Assay

- Cell Treatment: Expose a suitable mammalian cell line (e.g., TK6 or HepaRG) to **N-nitroso-atomoxetine** with and without S9 for a short duration (e.g., 2-4 hours).
- Cell Embedding: Embed the treated cells in a low-melting-point agarose gel on a microscope slide.
- Lysis: Lyse the cells using a high-salt detergent solution to remove membranes and cytoplasm, leaving behind the DNA as a "nucleoid."
- Enzyme Treatment (Optional but Recommended): To increase specificity, incubate the slides with lesion-specific enzymes like formamidopyrimidine-DNA glycosylase (FPG), which recognizes and cleaves DNA at sites of oxidative purine damage, a lesion type relevant to nitrosamine exposure.[\[25\]](#)
- Alkaline Unwinding and Electrophoresis: Place the slides in a high pH (~13) buffer to unwind the DNA. Perform electrophoresis, during which relaxed and broken DNA fragments migrate

away from the nucleoid, forming a "comet tail."

- **Staining and Visualization:** Stain the DNA with a fluorescent dye (e.g., SYBR Green) and visualize using a fluorescence microscope.
- **Data Analysis:** Use image analysis software to quantify the extent of DNA damage, typically expressed as "% Tail DNA" (the intensity of the tail relative to the total intensity of the comet). A dose-dependent, significant increase in % Tail DNA indicates a positive result.

Data Interpretation and Regulatory Context

The collective evidence from the in vitro battery determines the genotoxic profile of **N-nitroso-atomoxetine**.

- **Positive Ames Test:** A positive result in a well-conducted enhanced Ames test is strong evidence of mutagenic potential and classifies the impurity as a mutagenic carcinogen.
- **Positive Mammalian Cell Assays:** Positive findings in the micronucleus or comet assay indicate the potential to induce chromosomal or DNA damage. If the Ames test is negative, these results may suggest a non-mutagenic (clastogenic or aneugenic) mode of action, which could have a threshold.
- **Conflicting or Equivocal Results:** In cases of conflicting data (e.g., positive in mammalian cells but negative in Ames), further testing, including in vivo follow-up, may be required to resolve the finding and establish relevance.^[26]

Acceptable Intake (AI) and Risk Management:

For any NDSRI confirmed to be mutagenic, a risk management approach is required to limit potential human exposure. The acceptable intake (AI) is a safe daily exposure level derived from toxicological data. The AI for **N-nitroso-atomoxetine** has been established as 100 ng/day.^[10] This value is used to calculate the concentration limit for the impurity in the final drug product based on its maximum daily dose.

Table 1: Example Acceptable Intake (AI) Limits for Nitrosamine Impurities

Nitrosamine Impurity	AI Limit (ng/day)	Potency Category (Example)
N-nitrosodimethylamine (NDMA)	96	2
N-nitrosodiethylamine (NDEA)	26.5	1
N-nitroso-atomoxetine	100	2
N-nitroso-varenicline	1500	5
N-nitroso-rasagiline	18	1

Note: Potency categories are based on the Carcinogenic Potency Categorization Approach (CPCA) where Category 1 is most potent and Category 5 is least potent.[\[2\]](#) Data compiled from regulatory guidance and scientific literature.[\[2\]](#)[\[5\]](#)[\[10\]](#)[\[27\]](#)

Conclusion

The assessment of **N-nitroso-atomoxetine** genotoxicity is a critical component of ensuring the safety and quality of atomoxetine-containing pharmaceuticals. A definitive conclusion requires the application of a specialized testing battery, centered around an enhanced Ames test and supported by in vitro mammalian cell assays using metabolically competent systems. By understanding the chemical formation, metabolic activation pathway, and appropriate testing protocols, drug developers and regulatory scientists can accurately characterize the risk posed by this impurity and implement scientifically justified control strategies that are protective of public health.

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- To cite this document: BenchChem. [genotoxicity of N-nitroso-atomoxetine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15815323/docs#genotoxicity-of-n-nitroso-atomoxetine\]](https://www.benchchem.com/product/b15815323/docs#genotoxicity-of-n-nitroso-atomoxetine)

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